

# An In-depth Technical Guide to 2-(chloromethyl)-1-methyl-1H-imidazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(chloromethyl)-1-methyl-1H-imidazole

Cat. No.: B092481

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-(chloromethyl)-1-methyl-1H-imidazole** is a heterocyclic organic compound that belongs to the imidazole family. The imidazole ring is a fundamental component of various biologically active molecules, including amino acids like histidine, and is a common scaffold in pharmaceutical development. This technical guide provides a comprehensive overview of the known properties of **2-(chloromethyl)-1-methyl-1H-imidazole**, focusing on its chemical and physical characteristics, synthesis, and its significant role as a versatile intermediate in the development of therapeutic agents. While direct pharmacological data on the compound itself is limited in publicly accessible literature, this guide will explore the biological activities of its derivatives, highlighting its importance in medicinal chemistry.

## Chemical and Physical Properties

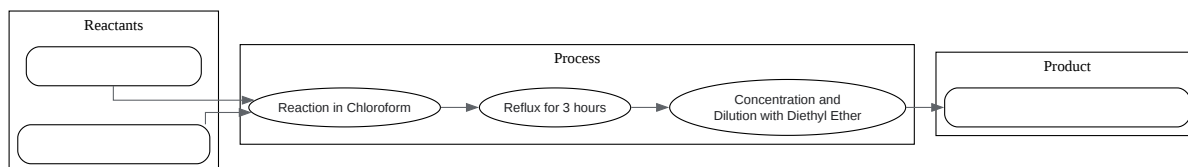
**2-(chloromethyl)-1-methyl-1H-imidazole** is a reactive chemical intermediate. Its properties, along with those of its commonly used hydrochloride salt, are summarized below.

Property	2-(chloromethyl)-1-methyl-1H-imidazole	2-(chloromethyl)-1-methyl-1H-imidazole hydrochloride
CAS Number	19225-92-4[1]	78667-04-6[2]
Molecular Formula	C <sub>5</sub> H <sub>7</sub> ClN <sub>2</sub> [1]	C <sub>5</sub> H <sub>8</sub> Cl <sub>2</sub> N <sub>2</sub>
Molecular Weight	130.58 g/mol [1]	167.04 g/mol
Appearance	Not specified in readily available sources	White to light yellow crystalline powder[3]
Melting Point	182-184 °C[1]	170-175 °C[3]
Boiling Point	244 °C[1]	Not available
Density	1.2 g/cm <sup>3</sup> [1]	Not available
Solubility	Not specified in readily available sources	Soluble in water and alcohol, slightly soluble in ether[3]
Flash Point	101 °C[1]	Not available
Vapor Pressure	0.0493 mmHg at 25°C	Not available
Refractive Index	1.551	Not available

## Synthesis and Reactivity

The synthesis of **2-(chloromethyl)-1-methyl-1H-imidazole** typically involves the chlorination of 1-methyl-2-imidazolemethanol. A common method employs thionyl chloride (SOCl<sub>2</sub>) as the chlorinating agent.[1]

General Synthetic Workflow:



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **2-(chloromethyl)-1-methyl-1H-imidazole**.

The chloromethyl group makes this compound a versatile electrophile, readily undergoing nucleophilic substitution reactions. This reactivity is the foundation of its utility as a building block in organic synthesis, allowing for the introduction of the 1-methyl-1H-imidazol-2-yl)methyl moiety into a wide range of molecules.

## Role in Drug Development and Biological Activity of Derivatives

While there is a notable lack of direct pharmacological and toxicological studies on **2-(chloromethyl)-1-methyl-1H-imidazole** itself, its significance lies in its role as a key intermediate in the synthesis of various biologically active compounds. The imidazole scaffold is a "privileged structure" in medicinal chemistry, known to interact with a variety of biological targets.

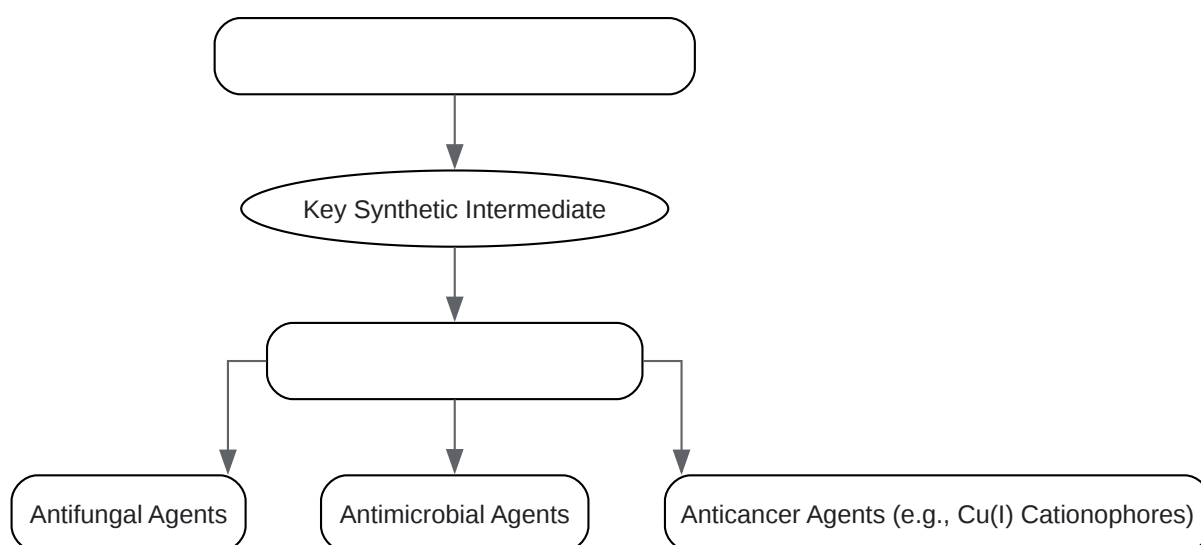
## Antifungal and Antimicrobial Derivatives

A significant body of research has focused on the synthesis of benzimidazole derivatives from 2-(chloromethyl)-1H-benzimidazole (a related compound) which have demonstrated potent antifungal and antimicrobial activities. These studies suggest that the imidazole moiety is crucial for the observed biological effects. For instance, derivatives have been synthesized and evaluated against various phytopathogenic fungi, with some compounds showing significant growth inhibition.[3]

## Anticancer Applications of Derivatives

Recent studies have highlighted the use of **2-(chloromethyl)-1-methyl-1H-imidazole** hydrochloride in the synthesis of novel anticancer agents. One notable example is its use in the creation of a Cu(I) cationophore. This synthetic ionophore, incorporating the imidazole moiety, has demonstrated potent anticancer activity in hepatocarcinoma cells by disrupting copper homeostasis.[4][5] The imidazole groups are specifically chosen for their ability to coordinate with copper ions.

Logical Relationship of its Role as an Intermediate:



[Click to download full resolution via product page](#)

Caption: Role of **2-(chloromethyl)-1-methyl-1H-imidazole** as an intermediate.

## Experimental Protocols

Detailed experimental protocols for the synthesis of **2-(chloromethyl)-1-methyl-1H-imidazole** and its subsequent use in creating derivatives are often found in patent literature and scientific publications. Below is a representative protocol for its synthesis.

Synthesis of **2-(chloromethyl)-1-methyl-1H-imidazole**[1]

- Reactants: 1-methyl-2-imidazolemethanol, thionyl chloride, chloroform, diethyl ether.
- Procedure:
  - To a solution of 1-methyl-2-imidazolemethanol (2.23 mmol) in chloroform (5 mL), add thionyl chloride (4.20 mmol).
  - Reflux the reaction mixture for 3 hours.
  - Allow the mixture to cool to room temperature and then concentrate it.
  - Dilute the concentrated mixture with diethyl ether (30 mL) and concentrate again to yield the crude product.
- Characterization: The crude product is typically characterized by GC-MS and used in subsequent steps without further purification.

## Safety and Toxicology

**2-(chloromethyl)-1-methyl-1H-imidazole** and its hydrochloride salt are classified as hazardous substances. The available safety data sheets indicate the following hazards:

- GHS Hazard Statements: Causes severe skin burns and eye damage.[1][6] It is also classified as an irritant.[1] The hydrochloride salt is harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.[7]
- Precautionary Measures: Wear protective gloves, protective clothing, eye protection, and face protection.[6] Use only outdoors or in a well-ventilated area. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[7]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. For skin contact, wash off immediately with plenty of water. If inhaled, move to fresh air. If swallowed, rinse mouth with water (do not induce vomiting) and seek medical attention.[6]

Detailed toxicological studies, including chronic toxicity, carcinogenicity, and reproductive toxicity, for **2-(chloromethyl)-1-methyl-1H-imidazole** are not readily available in the public domain. Ecological toxicity data is also largely unavailable.[7]

## Conclusion

**2-(chloromethyl)-1-methyl-1H-imidazole** is a valuable chemical intermediate with well-defined chemical and physical properties. Its high reactivity, attributed to the chloromethyl group, makes it a crucial building block for the synthesis of a diverse range of more complex molecules. While direct biological and pharmacological data on the compound itself are scarce, its importance in drug discovery and development is evident from its use in creating potent antifungal, antimicrobial, and anticancer agents. Researchers and scientists working with this compound should be aware of its hazardous nature and handle it with appropriate safety precautions. Future research into the direct biological effects of this compound could potentially unveil new applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. 2-(chloromethyl)-1-methyl-1H-imidazole hydrochloride | C<sub>5</sub>H<sub>8</sub>Cl<sub>2</sub>N<sub>2</sub> | CID 2795406 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Synthesis and antifungal activity of 2-chloromethyl-1H-benzimidazole derivatives against phytopathogenic fungi in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. pubs.acs.org [pubs.acs.org]
- 6. fishersci.com [fishersci.com]
- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(chloromethyl)-1-methyl-1H-imidazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092481#what-are-the-properties-of-2-chloromethyl-1-methyl-1h-imidazole]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)